

# An In-depth Technical Guide to the Physical Properties of N-Alkylanilines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Ethyl-N-isopropylaniline*

Cat. No.: B1598960

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of N-alkylanilines. The information is intended to be a valuable resource for researchers and professionals involved in chemical synthesis, drug development, and materials science, where a thorough understanding of these properties is crucial for experimental design, process optimization, and safety.

## Core Physical Properties of N-Alkylanilines

N-alkylanilines are a class of aromatic amines where an alkyl group is substituted on the nitrogen atom of aniline. Their physical properties are significantly influenced by the nature and size of the N-alkyl substituent. Aromatic amines are generally high-boiling liquids or low-melting solids with distinct odors.<sup>[1]</sup> The boiling and melting points of aromatic amines tend to increase with their molecular mass.<sup>[2]</sup>

The following tables summarize key physical property data for a selection of N-alkylanilines, providing a quantitative basis for comparison.

## Table 1: General Properties of Selected N-Alkylanilines

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
N-Methylaniline	N-Methylaniline	100-61-8	C <sub>7</sub> H <sub>9</sub> N	107.15
N-Ethylaniline	N-Ethylaniline	103-69-5	C <sub>8</sub> H <sub>11</sub> N	121.18
N-Propylaniline	N-Propylaniline	622-80-0	C <sub>9</sub> H <sub>13</sub> N	135.21
N-Butylaniline	N-Butylaniline	1126-78-9	C <sub>10</sub> H <sub>15</sub> N	149.23

**Table 2: Key Physical Constants of Selected N-Alkyylanilines**

Compound Name	Melting Point (°C)	Boiling Point (°C)	Density (g/mL at 25°C)	Refractive Index (n <sub>20</sub> /D)
N-Methylaniline	-57[1][3][4][5]	194-196[1][3][4][5]	0.989[1][4][5]	1.571[1][4]
N-Ethylaniline	-63[6][7][8][9]	204-205[6][7][8][9]	0.963[6][10]	1.553-1.555[6][8]
N-Propylaniline	-6.87 (estimate)[11]	221.1[11]	0.952[11]	1.548[11]
N-Butylaniline	-14[12]	240[12]	0.931[12]	1.533[12]

**Table 3: Solubility of Selected N-Alkyylanilines**

Compound Name	Solubility in Water	Solubility in Organic Solvents
N-Methylaniline	Insoluble.[3] Slightly soluble (30 g/L).[1]	Soluble in alcohol and diethyl ether.[1]
N-Ethylaniline	Insoluble.[6][10]	Miscible with alcohol.[7]
N-Propylaniline	Sparingly soluble to insoluble is expected due to the larger hydrophobic propyl group.	Expected to be soluble in common organic solvents.
N-Butylaniline	Insoluble.[13]	Expected to be soluble in common organic solvents.

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized experimental methodologies for measuring the key physical properties of N-alkylanilines.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For many N-alkylanilines, which are liquids at room temperature, this involves cooling the substance until it solidifies.

#### Methodology: Capillary Method

- **Sample Preparation:** If the N-alkylaniline is a liquid at room temperature, cool a small sample in a test tube using an appropriate cooling bath (e.g., ice-salt or dry ice-acetone) until it solidifies. The solid should be dry.[8]
- **Loading the Capillary Tube:** Introduce a small amount of the finely powdered solid into a capillary tube, which has one sealed end. Pack the sample to a height of 2-3 mm by tapping the sealed end on a hard surface.[8]

- Apparatus Setup: Place the capillary tube into a melting point apparatus.
- Heating and Observation: Heat the sample rapidly to about 15-20°C below the expected melting point, then slow the heating rate to 1-2°C per minute.[14]
- Recording the Melting Range: Record the temperature at which the first droplet of liquid is observed and the temperature at which the entire sample has melted. This range is the melting point.[8]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology: Simple Distillation

- Apparatus Setup: Assemble a simple distillation apparatus. At least 5 mL of the N-alkylaniline sample should be placed in the distilling flask along with a few boiling chips or a magnetic stir bar.[6]
- Heating: Gently heat the distilling flask.
- Temperature Stabilization: As the liquid boils and the vapor rises, the temperature on the thermometer will increase and then stabilize. This stable temperature is the boiling point.[15] The thermometer bulb should be positioned so that it is enveloped in the vapor but not touching the liquid.[6]
- Recording the Boiling Point: Record the temperature at which the liquid is distilling at a steady rate. Also, record the atmospheric pressure.[6]

## Density Measurement

Density is the mass of a substance per unit volume.

Methodology: Using a Graduated Cylinder and Balance

- Weigh the Empty Cylinder: Place a clean, dry graduated cylinder on a balance and tare the balance to zero.

- Measure the Volume: Add a known volume of the N-alkylaniline to the graduated cylinder.
- Weigh the Filled Cylinder: Place the graduated cylinder with the liquid on the balance and record the mass.
- Calculate Density: The density is calculated by dividing the mass of the liquid by its volume. [\[12\]](#) For higher accuracy, a pycnometer or a pipette can be used to measure the volume.[\[3\]](#)

## Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology: Using an Abbe Refractometer

- Calibration: Calibrate the refractometer using a standard sample with a known refractive index.
- Sample Application: Place a few drops of the N-alkylaniline sample onto the prism of the refractometer.[\[16\]](#)
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus.[\[16\]](#)
- Reading the Value: Read the refractive index from the scale.
- Temperature Correction: The refractive index is temperature-dependent, so record the temperature at which the measurement is taken. If necessary, correct the value to a standard temperature (usually 20°C).[\[17\]](#)

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative Determination

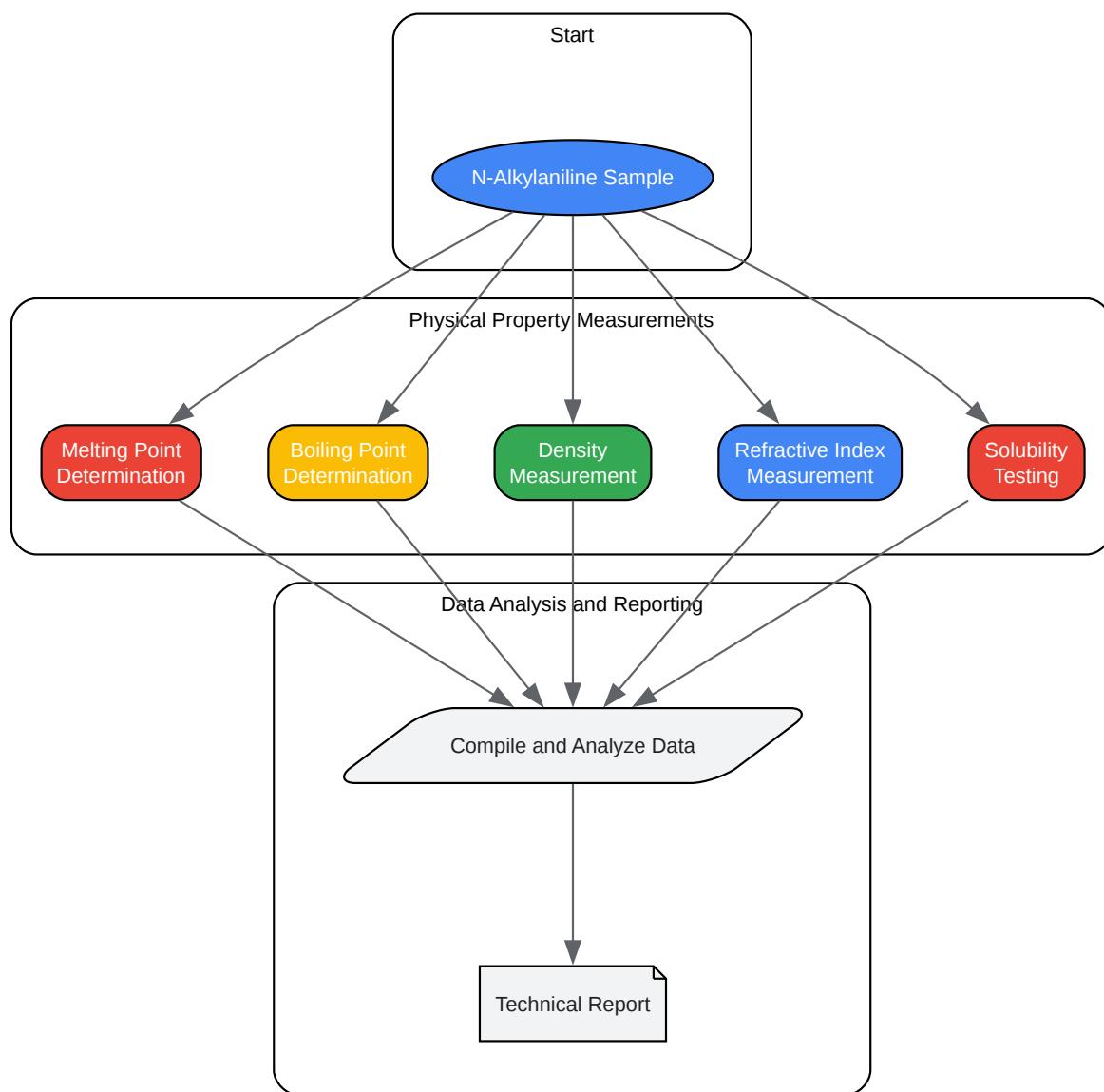
- Sample Preparation: Place a small, measured amount of the N-alkylaniline (e.g., 0.1 mL) into a test tube.
- Solvent Addition: Add a small, measured amount of the solvent (e.g., 1 mL) to the test tube.
- Observation: Vigorously shake the test tube and observe if the N-alkylaniline dissolves completely. If it does, it is considered soluble. If it does not, it is insoluble. If it partially dissolves, it is sparingly soluble.[9]
- Testing in Different Solvents: Repeat this procedure with a variety of solvents (e.g., water, ethanol, diethyl ether, dilute acid, and dilute base) to determine the solubility profile of the compound.[13]

## Visualizing Experimental Workflow and Structure-Property Relationships

To aid in the understanding of the experimental process and the relationships between the chemical structure of N-alkylanilines and their physical properties, the following diagrams are provided.

## Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of an N-alkylaniline.

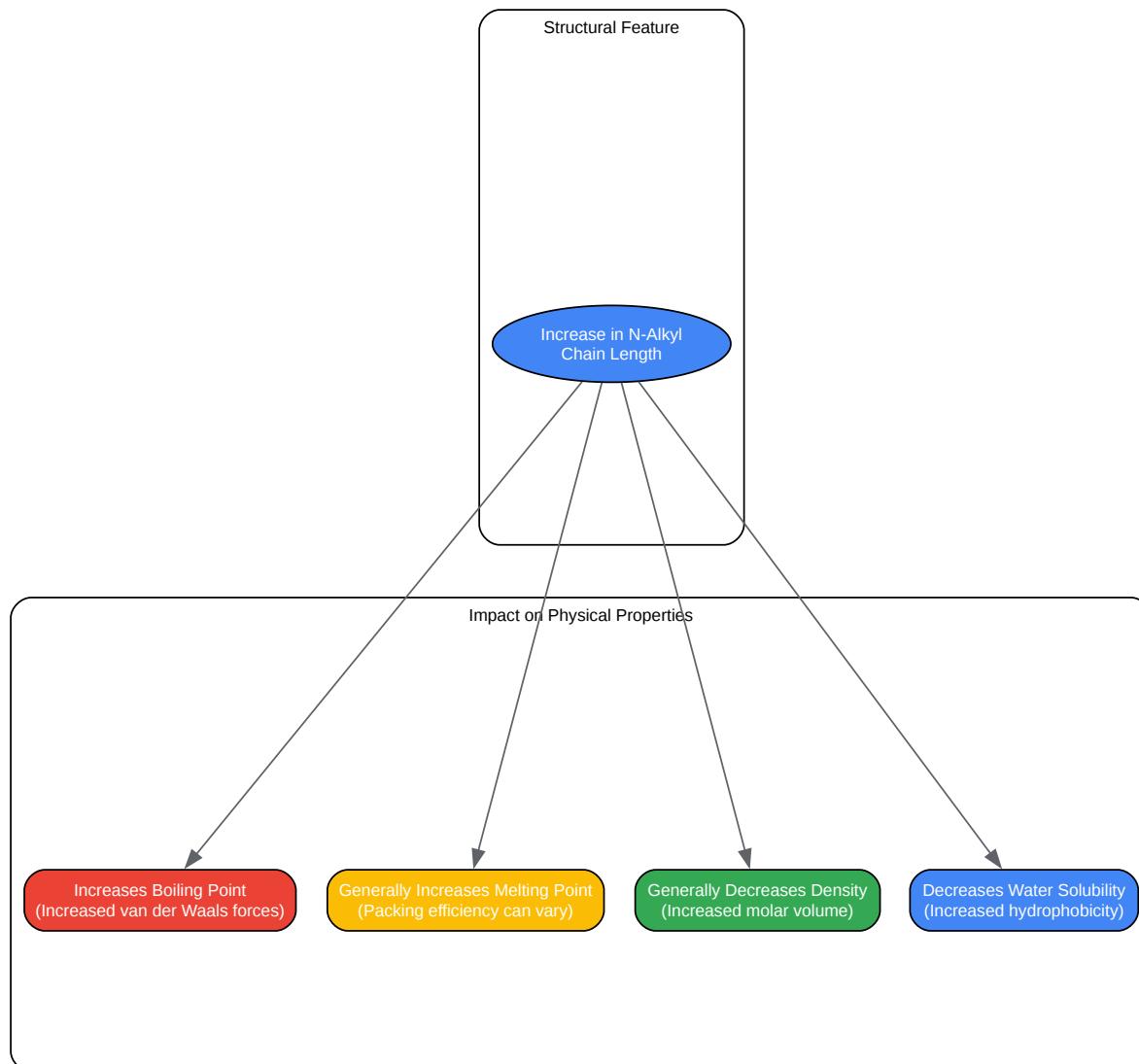


[Click to download full resolution via product page](#)

Caption: Workflow for the determination of physical properties of N-alkylanilines.

## Structure-Property Relationships in N-Alkyylanilines

This diagram illustrates the influence of the N-alkyl chain length on the key physical properties of N-alkylanilines.



[Click to download full resolution via product page](#)

Caption: Influence of N-alkyl chain length on physical properties of N-alkylanilines.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Physical and Chemical Properties of Aromatic Amines - Wuxi Weiheng Chemical Co., Ltd. [whamine.com]
- 2. Amines: Chemical and Physical Properties [unacademy.com]
- 3. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 4. thinksrs.com [thinksrs.com]
- 5. reddit.com [reddit.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. uobabylon.edu.iq [uobabylon.edu.iq]
- 10. researchgate.net [researchgate.net]
- 11. alfa-chemistry.com [alfa-chemistry.com]
- 12. homescienticstools.com [homescienticstools.com]
- 13. scribd.com [scribd.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. vernier.com [vernier.com]
- 16. m.youtube.com [m.youtube.com]
- 17. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of N-Alkylanilines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1598960#physical-properties-of-n-alkylanilines>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)